

# Personal protective equipment for handling Furanone C-30

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## Compound of Interest

Compound Name: Furanone C-30

Cat. No.: B15565885

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## Essential Safety and Handling Guide for Furanone C-30

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the use of **Furanone C-30**, a synthetic brominated furanone and a bacterial quorum sensing inhibitor. The following procedural guidance outlines operational plans, personal protective equipment (PPE) requirements, and disposal protocols to ensure laboratory safety and regulatory compliance.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Furanone C-30** is provided below. This information is critical for safe handling and storage.

Property	Value
Chemical Name	(Z)-4-Bromo-5-(bromomethylene)-2(5H)-furanone
Molecular Formula	C <sub>5</sub> H <sub>2</sub> Br <sub>2</sub> O <sub>2</sub>
Molecular Weight	253.88 g/mol [1]
Appearance	Solid[1]
Storage Temperature	-20°C[1]
Solubility	Soluble to 100 mM in DMSO

## Personal Protective Equipment (PPE)

When handling **Furanone C-30**, a comprehensive suite of personal protective equipment is mandatory to prevent exposure. As a halogenated organic compound, it requires careful handling to avoid skin and eye contact, inhalation, and ingestion.

### 1. Eye and Face Protection:

- **Safety Goggles:** Chemical splash goggles are required at all times to protect against splashes.
- **Face Shield:** A face shield should be worn in addition to goggles when there is a significant risk of splashing, such as during bulk handling or transfers.

### 2. Skin Protection:

- **Gloves:** Nitrile or other chemical-resistant gloves should be worn. Always inspect gloves for tears or punctures before use and change them frequently.
- **Laboratory Coat:** A lab coat is essential to protect skin and clothing from contamination.
- **Apron:** For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.[2]

### 3. Respiratory Protection:

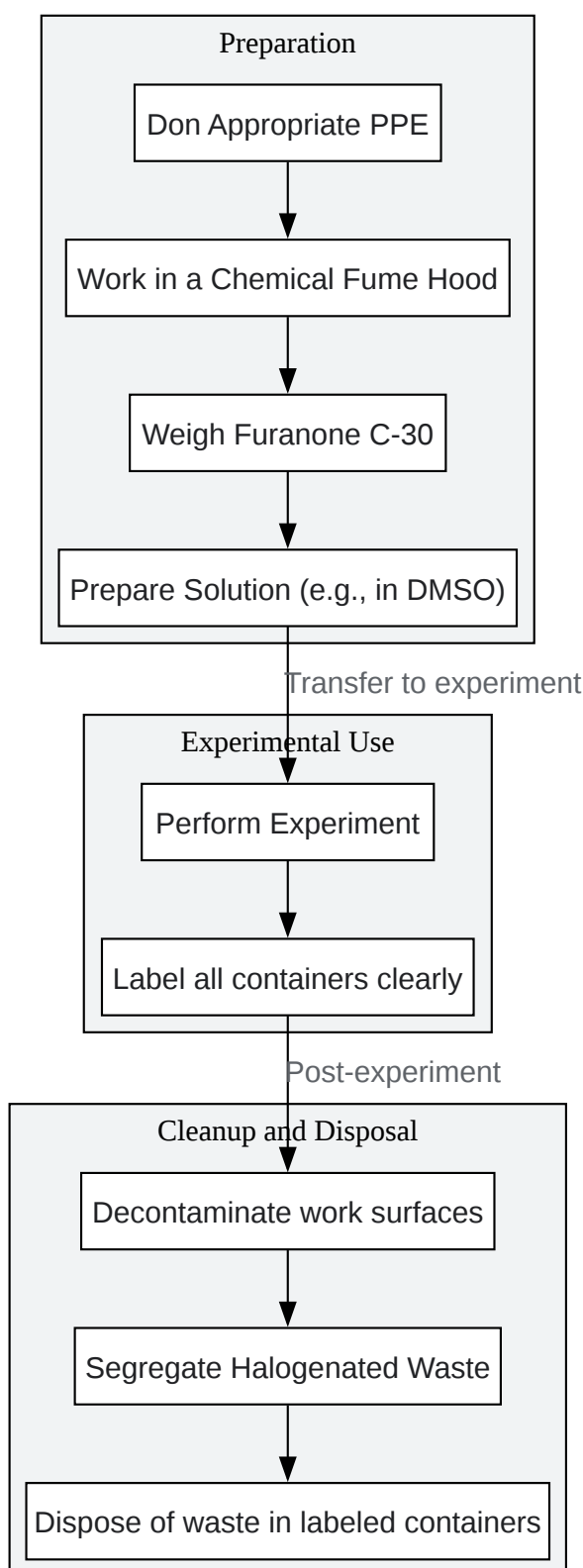
- Work with **Furanone C-30** should be conducted in a certified chemical fume hood to minimize inhalation of any dust or vapors.[3]
- If a fume hood is not available or if there is a risk of aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

#### 4. Foot Protection:

- Closed-toe shoes are mandatory in the laboratory to protect feet from spills.[3]

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **Furanone C-30**. The following workflow outlines the key steps from preparation to use.



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**Caption:** Workflow for Safe Handling of **Furanone C-30**.

## Disposal Plan

Proper disposal of **Furanone C-30** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be disposed of as hazardous waste.

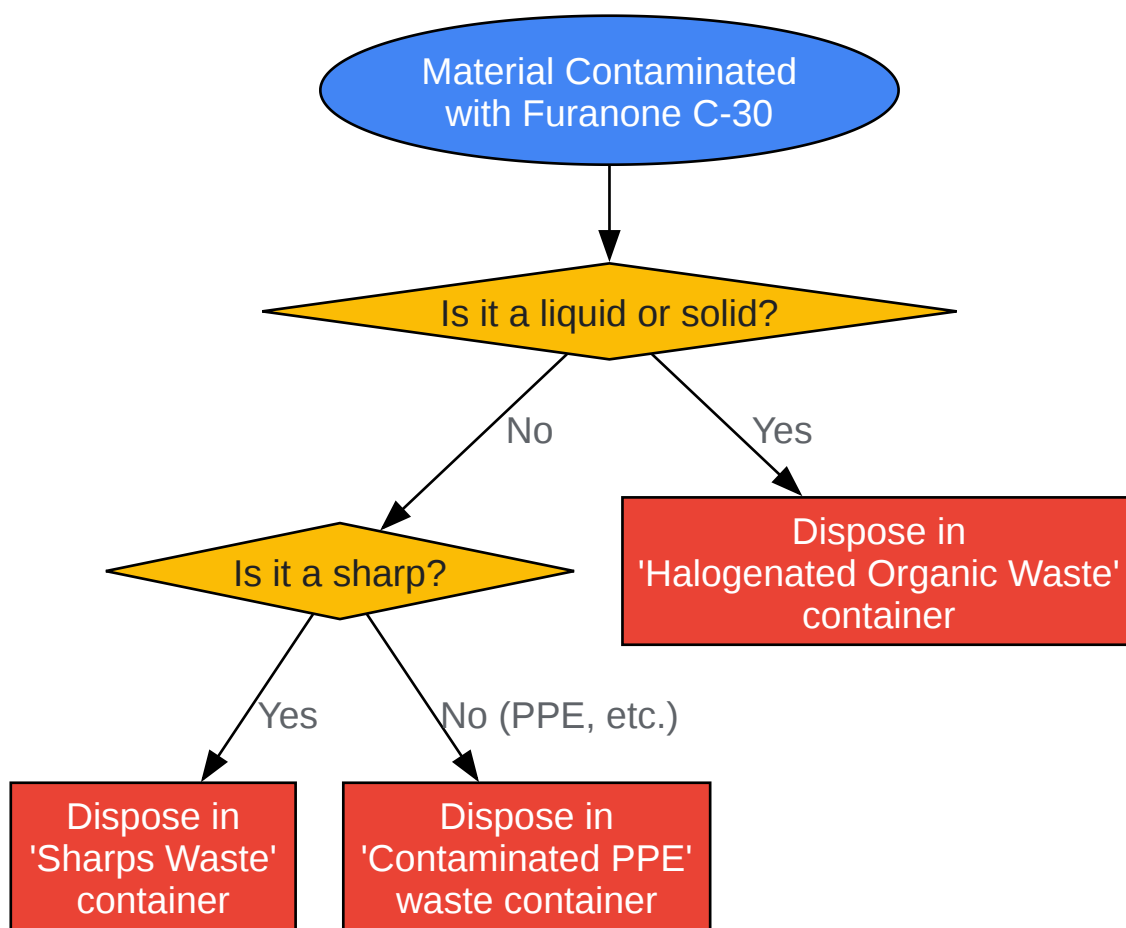
Waste Segregation is Key:

- Halogenated Organic Waste: All solutions and solids containing **Furanone C-30** must be collected in a designated, clearly labeled "Halogenated Organic Waste" container.<sup>[3][4][5]</sup> Do not mix with non-halogenated waste.<sup>[5][6]</sup>
- Contaminated PPE: Disposable gloves, bench paper, and other contaminated materials should be placed in a separate, sealed bag or container labeled as "Hazardous Waste" for disposal.
- Sharps: Any contaminated sharps (needles, Pasteur pipettes) must be disposed of in a designated sharps container.

Disposal Procedure:

- Container Labeling: Ensure all waste containers are properly labeled with "Hazardous Waste," the chemical name ("**Furanone C-30**"), and the primary hazard (e.g., "Toxic," "Irritant").
- Secure Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Waste Pickup: Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department.

The following flowchart illustrates the decision-making process for the proper disposal of materials contaminated with **Furanone C-30**.



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**Caption: Furanone C-30 Waste Disposal Decision Tree.**

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